

Safe Disposal of 3-lodooxetane: A Comprehensive Guide

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Compound of Interest		
Compound Name:	3-lodooxetane	
Cat. No.:	B1340047	Get Quote

For researchers, scientists, and drug development professionals, the meticulous management of chemical reagents is paramount for ensuring a safe and compliant laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **3-lodooxetane**, a halogenated heterocyclic building block utilized in chemical synthesis. Adherence to these procedural steps is critical for mitigating risks to personnel and the environment.

Hazard Identification and Safety Data

3-lodooxetane is a flammable liquid and vapor that can cause skin and serious eye irritation. It may also cause respiratory irritation.[1][2] Due to these hazardous properties, stringent safety protocols must be observed during its handling and disposal.

Quantitative Data Summary



Property	Value	Source
Molecular Formula	C₃H₅IO	INVALID-LINK,INVALID- LINK
Molecular Weight	183.98 g/mol	INVALID-LINK
Appearance	Colorless to light orange to yellow clear liquid	INVALID-LINK
Density	2.090 g/mL at 25 °C	INVALID-LINK
Boiling Point	159 °C	INVALID-LINK
Flash Point	54 °C (129.2 °F)	INVALID-LINK,INVALID- LINK
Storage Temperature	2-8°C, Light and heat sensitive	INVALID-LINK,INVALID- LINK
Hazard Statements	H226, H315, H319, H335	INVALID-LINK,INVALID- LINK

Experimental Protocol: Proper Disposal Procedure

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **3-lodooxetane** in a laboratory setting.

- 1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment. This includes:
- Chemical-resistant gloves (e.g., nitrile rubber).
- Safety goggles and a face shield to protect against splashes.
- A flame-retardant lab coat to protect clothing and skin.
- Work must be conducted in a well-ventilated area, preferably within a chemical fume hood.
- 2. Waste Segregation and Collection:



- Designate a specific, clearly labeled waste container for 3-lodooxetane and any materials contaminated with it (e.g., pipette tips, wipes, and contaminated gloves).
- The container must be made of a compatible material and have a secure, tight-fitting lid to prevent leaks and the escape of flammable vapors.
- Do not mix **3-lodooxetane** waste with other chemical waste streams, particularly with incompatible materials, unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Separate halogenated from non-halogenated solvent waste where possible.
- 3. Container Labeling:
- Clearly label the waste container with the full chemical name: "Hazardous Waste: 3lodooxetane".
- Include appropriate hazard pictograms (e.g., flammable, irritant).
- Indicate the date when the waste was first added to the container.
- 4. Storage of Waste:
- Store the sealed waste container in a designated, secure secondary containment area.
- This storage area should be cool, well-ventilated, and away from sources of ignition such as heat, sparks, and open flames.[2]
- Store in an approved flammable storage cabinet if available.
- 5. Disposal Request and Collection:
- Once the waste container is full or ready for disposal, contact your institution's EHS office to arrange for collection.
- Do not attempt to dispose of **3-lodooxetane** down the drain or in general laboratory trash.
- The final disposal must be carried out by a licensed hazardous waste disposal company.



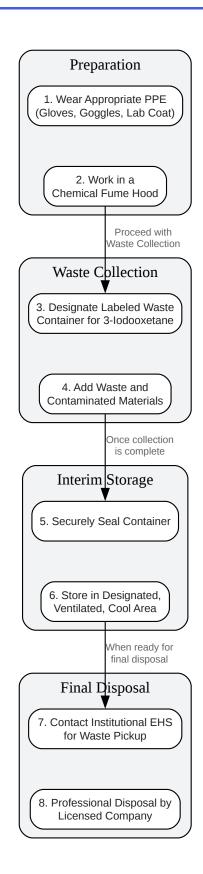
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Empty Container Disposal:

- Thoroughly empty all contents from the original **3-lodooxetane** container.
- Triple rinse the container with a suitable solvent (e.g., acetone or ethanol). Collect all rinsate as chemical waste and add it to the designated **3-lodooxetane** waste container.
- After rinsing, obliterate, remove, or thoroughly deface the label on the empty container before disposal in accordance with institutional guidelines for rinsed glass or plastic.

Disposal Workflow





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References

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- 2. fishersci.com [fishersci.com]
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